

Essential Safety and Logistical Guidance for Handling N-Boc-Ibrutinib-d4

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Compound of Interest

Compound Name: *N-Boc-Ibrutinib-d4*

Cat. No.: *B15557819*

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N-Boc-Ibrutinib-d4 is an intermediate used in the synthesis of Ibrutinib-d4, a deuterated analog of Ibrutinib.[1] Ibrutinib is a potent and selective irreversible inhibitor of Bruton's tyrosine kinase (Btk).[1] Given that Ibrutinib is classified as a hazardous/cytotoxic drug, **N-Boc-Ibrutinib-d4** should be handled with similar precautions to minimize occupational exposure.[2] [3] This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for researchers, scientists, and drug development professionals working with this compound.

Hazard Identification and Chemical Properties

While a specific Safety Data Sheet (SDS) for **N-Boc-Ibrutinib-d4** is not readily available, the hazard profile of the parent compound, Ibrutinib, serves as a crucial reference. Ibrutinib is known to be harmful if swallowed, cause skin and serious eye irritation, and may cause respiratory irritation.[4] It is also suspected of causing cancer and may damage fertility or an unborn child.[4] Prolonged or repeated exposure may cause organ damage.[4][5]

The table below summarizes key chemical data for **N-Boc-Ibrutinib-d4**.

| Property | Value | Source |
|---------------------|--|--------|
| Molecular Formula | C ₂₇ H ₂₆ D ₄ N ₆ O ₃ | [1] |
| Molecular Weight | 490.59 g/mol | [1] |
| IUPAC Name | tert-butyl (3R)-3-[4-amino-3-(4-phenoxyphenyl)pyrazolo[3,4-d]pyrimidin-1-yl]-2,2,6,6-tetradeuteriopiperidine-1-carboxylate | [6] |
| Storage Temperature | Refer to the supplier's Safety Data Sheet (SDS) for specific storage conditions. | [1] |

Personal Protective Equipment (PPE)

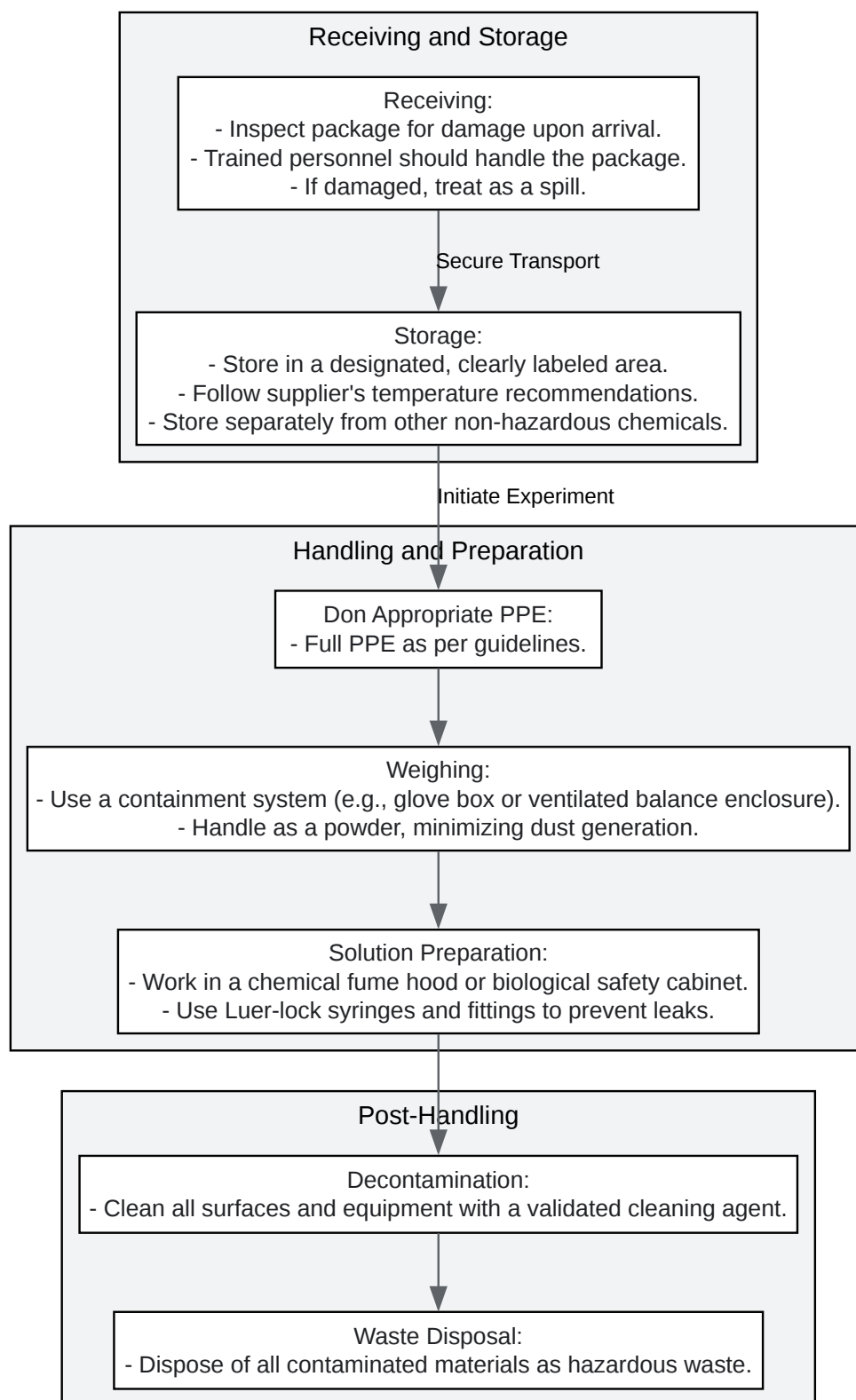
The selection and proper use of PPE are critical to minimize exposure to potent pharmaceutical compounds like **N-Boc-Ibrutinib-d4**. [7] A comprehensive PPE strategy should be implemented for all personnel handling this compound.

| PPE Category | Item | Specifications and Recommendations |
|--|--|--|
| Respiratory Protection | Powered Air-Purifying Respirator (PAPR) | Recommended for procedures with a high potential for generating aerosols or dust. Hoods or full-facepieces can offer high Assigned Protection Factors (APFs), potentially up to 1000.[7][8] |
| Reusable Half or Full-Facepiece Respirator | Use with appropriate particulate filters (P100/FFP3). A proper fit test is mandatory. [7] | |
| Disposable Respirators (e.g., N95) | Suitable for low-risk activities but not recommended as the primary respiratory protection when handling highly potent compounds.[7] An N95 respirator may be applicable if required.[9] | |
| Hand Protection | Double Gloving | Wear two pairs of nitrile gloves.[7] The outer pair should be changed immediately if contaminated.[7] |
| Body Protection | Disposable Coveralls or Gown | Choose coveralls made from materials like Tyvek® or microporous film to protect against chemical splashes and dust.[7][10] Gowns should be disposable, made of low-permeability fabric, have long sleeves with tight-fitting cuffs, and fasten in the back.[11] A dedicated lab coat, preferably |

| | | |
|-----------------|---------------------------------|--|
| | | disposable, should be worn over personal clothing.[7] |
| Eye Protection | Safety Goggles or a Face Shield | Use chemical splash goggles that create a complete seal around the eyes. A face shield can be worn over goggles for additional protection.[3][7] |
| Foot Protection | Shoe Covers | Disposable shoe covers should be worn in the designated handling area and removed before exiting.[3][7] |

Operational Plan: Safe Handling Workflow

A systematic approach is essential for safely handling **N-Boc-Ibrutinib-d4** from receipt to use. The following workflow outlines the key steps.



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Diagram 1: Workflow for Safe Handling of **N-Boc-Ibrutinib-d4**.

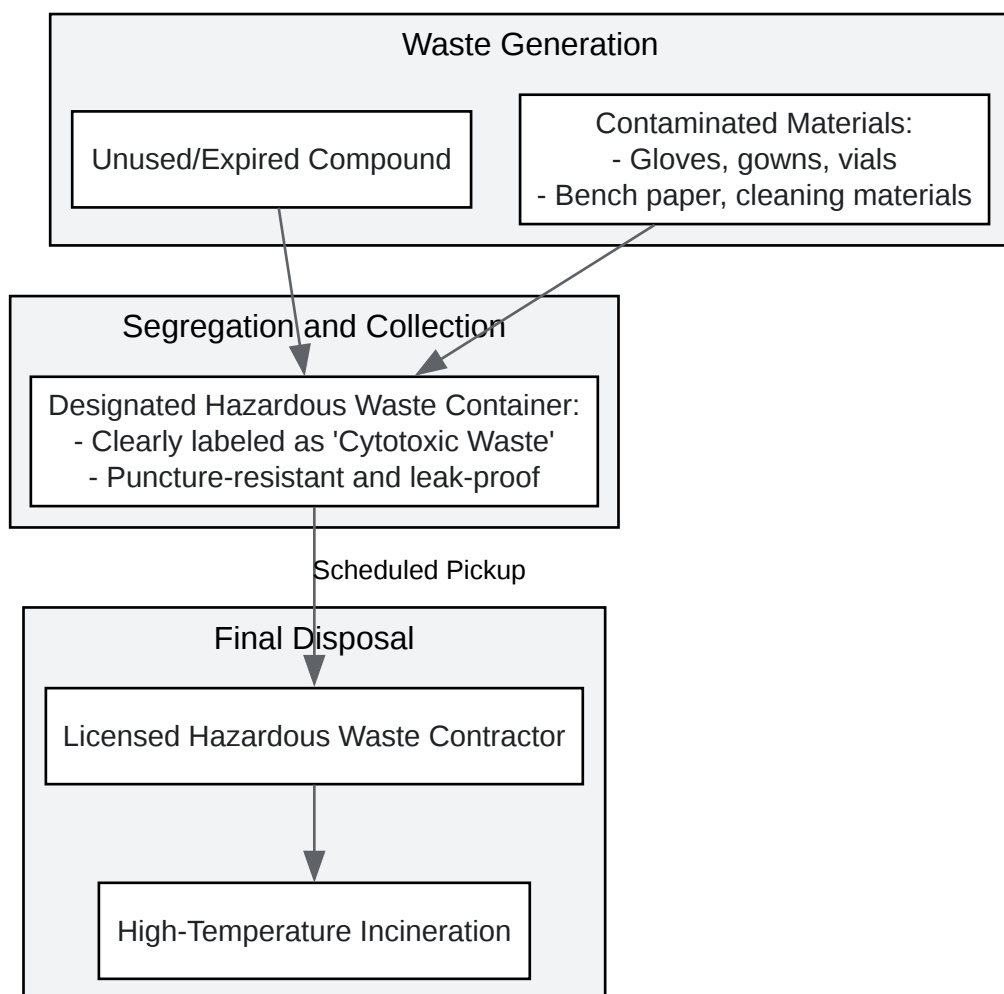
Experimental Protocol: Step-by-Step Handling

- Preparation:
 - Designate a specific area for handling **N-Boc-Ibrutinib-d4**.
 - Ensure a chemical spill kit is readily accessible.[\[12\]](#)
 - Verify that safety showers and eyewash stations are operational and accessible.[\[13\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE):
 - Before entering the designated handling area, don the appropriate PPE as detailed in the table above.
- Weighing and Reconstitution:
 - When handling the solid form, conduct all manipulations within a certified chemical fume hood, biological safety cabinet, or a glove box to prevent inhalation of airborne particles.
 - For weighing, use a balance inside a ventilated enclosure.
 - When preparing solutions, add the solvent to the vial containing the compound slowly to avoid splashing. Use syringes and needles with Luer-lock fittings to minimize the risk of spills.[\[11\]](#)
- Post-Handling Decontamination:
 - Wipe down all work surfaces and equipment with an appropriate decontamination solution.[\[7\]](#)
 - Carefully doff PPE, avoiding self-contamination, and dispose of it as hazardous waste.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **N-Boc-Ibrutinib-d4** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure. Do not dispose of this compound down

the drain or in regular trash.[2]



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Diagram 2: Disposal Workflow for **N-Boc-Ibrutinib-d4** and Contaminated Waste.

Experimental Protocol: Step-by-Step Disposal

- Segregation:
 - Segregate all waste contaminated with **N-Boc-Ibrutinib-d4** from other laboratory waste.
 - This includes unused or expired compounds, contaminated PPE, labware (e.g., vials, pipette tips), and cleaning materials.[15]
- Containment:

- Place all solid and liquid waste into a dedicated, leak-proof, and puncture-resistant container.
- The container must be clearly labeled as "Hazardous Cytotoxic Waste" or with equivalent hazard communication.^[15]
- Storage of Waste:
 - Store the waste container in a secure, designated area away from general laboratory traffic until it is collected for disposal.
- Final Disposal:
 - Arrange for a licensed hazardous waste disposal company to collect and transport the waste.
 - The preferred method for the final disposal of cytotoxic waste is high-temperature incineration.^[2]

Spill Management and First Aid

Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect personnel.

- Evacuate and Secure the Area: Alert others in the vicinity and restrict access to the spill area.
- Don PPE: Before attempting to clean the spill, don the full recommended PPE, including respiratory protection.
- Contain the Spill:
 - For powder spills: Gently cover the spill with a damp absorbent material to avoid making the powder airborne.^[2]
 - For liquid spills: Cover with an appropriate absorbent material from a chemical spill kit.

- Clean the Spill:
 - Working from the outside in, carefully collect all absorbent material and any contaminated items.
 - Place all materials into the designated cytotoxic waste container.
- Decontaminate the Area:
 - Clean the spill area with a suitable decontamination solution, followed by a rinse with water.
 - Dispose of all cleaning materials as cytotoxic waste.

First Aid Measures

In case of accidental exposure, follow these first aid procedures and seek immediate medical attention.

| Exposure Route | First Aid Procedure |
|----------------|--|
| Eye Contact | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[5][16] Remove contact lenses if present and easy to do so.[13] |
| Skin Contact | Immediately wash off with plenty of soap and water for at least 15 minutes.[5][17] Remove contaminated clothing and shoes.[13] |
| Inhalation | Move the person to fresh air.[5][16] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[5] |
| Ingestion | Do NOT induce vomiting.[13] Clean mouth with water and drink plenty of water afterward.[5][16] |

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